

6-Acetyl-N-methyl-dihydrodecarine: A Technical Guide to its Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Acetyl-N-methyl-dihydrodecarine

Cat. No.: B595266

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Acetyl-N-methyl-dihydrodecarine, a natural benzophenanthridine alkaloid isolated from plants of the *Zanthoxylum* genus, has emerged as a compound of interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of its documented biological activities, focusing on its potential as a larvicide and a neuroprotective agent. This document summarizes the available quantitative data, details relevant experimental protocols, and visualizes key experimental workflows to facilitate further research and development.

Physicochemical Properties

Property	Value	Reference
CAS Number	1253740-09-8	N/A
Molecular Formula	C ₂₃ H ₂₁ NO ₅	N/A
Molecular Weight	391.42 g/mol	N/A
Appearance	Brown amorphous powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

Potential Therapeutic Applications

Current research suggests two primary areas of therapeutic potential for **6-Acetyl-N-methyl-dihydrodecarine**: as a mosquito larvicide for malaria vector control and as a neuroprotective agent for neurodegenerative diseases.

Larvicidal Activity against *Anopheles gambiae*

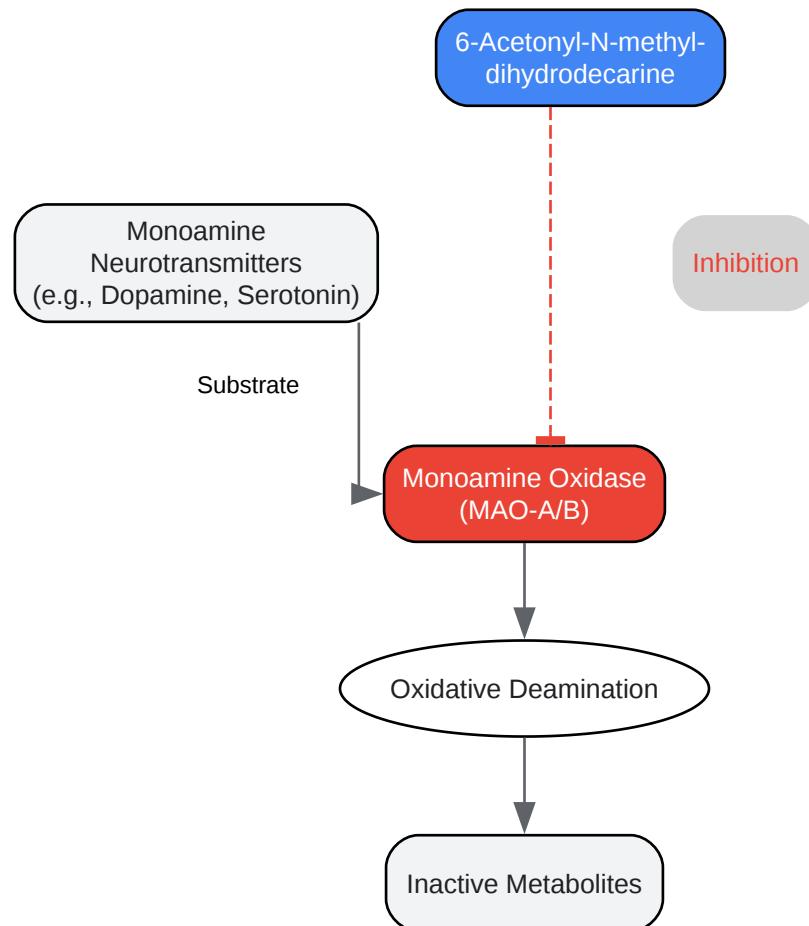
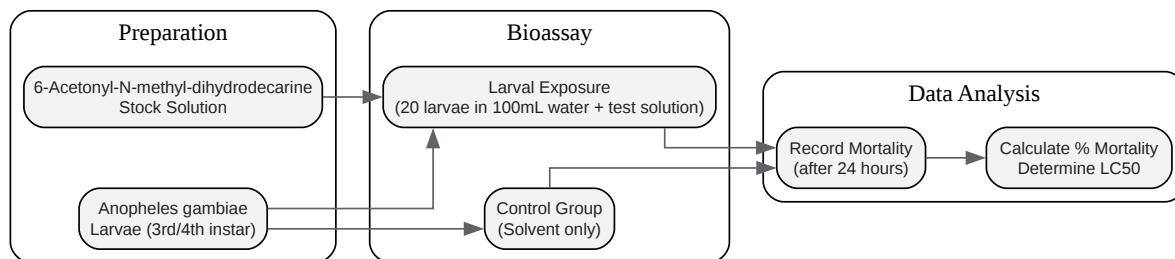
6-Acetyl-N-methyl-dihydrodecarine has demonstrated significant larvicidal activity against *Anopheles gambiae*, a primary vector for malaria.

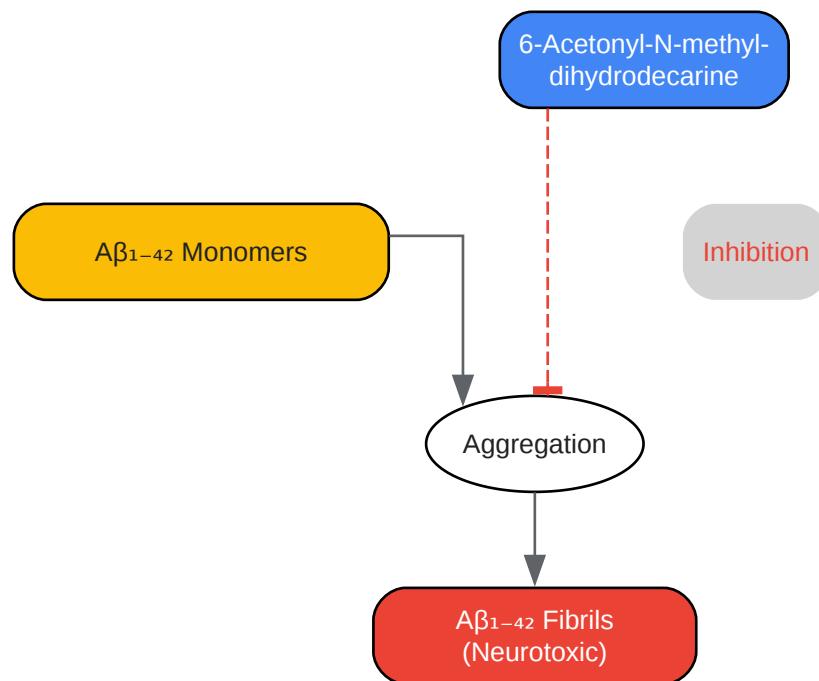
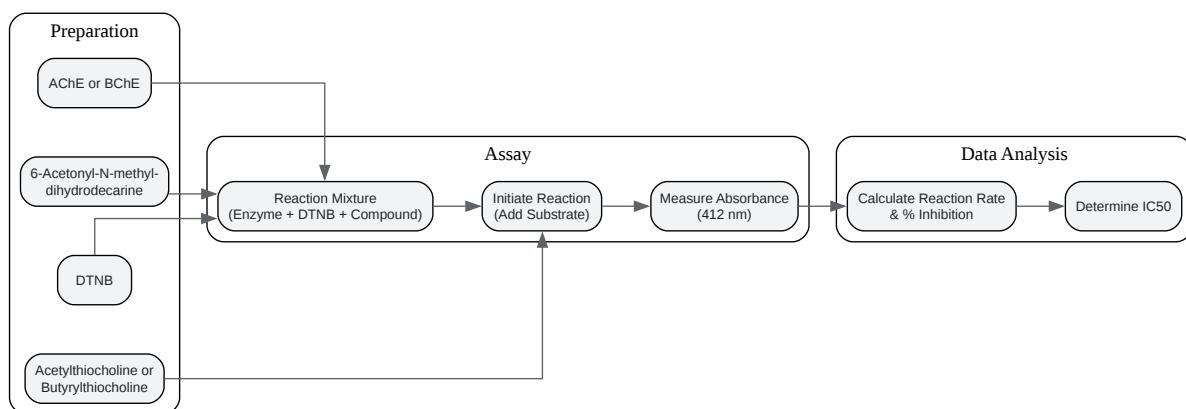
Compound	Concentration (mg/L)	Larval Mortality (%)	Time (hours)
6-Acetyl-N-methyl-dihydrodecarine	250	98.3	24

This protocol is adapted from the methodology described by Tchoumbougnang et al. (2011).

- Test Organisms: Late third or early fourth instar larvae of *Anopheles gambiae*.
- Sample Preparation: Dissolve **6-Acetyl-N-methyl-dihydrodecarine** in a suitable solvent (e.g., DMSO) to prepare a stock solution. Prepare serial dilutions to achieve the desired final concentrations.

- Bioassay:
 - Place 20 larvae in a beaker containing 100 mL of distilled water.
 - Add the appropriate volume of the test solution to achieve the target concentration.
 - A control group containing the same volume of the solvent should be run in parallel.
 - Each concentration should be tested in triplicate.
- Observation: Record larval mortality after 24 hours of exposure. Larvae are considered dead if they are immobile and do not respond to probing with a needle.
- Data Analysis: Calculate the percentage of mortality for each concentration. Probit analysis can be used to determine the LC₅₀ (lethal concentration required to kill 50% of the larvae).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoquinoline alkaloids from the roots of *Zanthoxylum rigidum* as multi-target inhibitors of cholinesterase, monoamine oxidase A and A β 1-42 aggregation - PubMed
[pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [6-Acetonyl-N-methyl-dihydrodecarine: A Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b595266#potential-therapeutic-applications-of-6-acetonyl-n-methyl-dihydrodecarine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com